

BTK-IN-3 solubility and preparation for experiments

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Compound of Interest

Compound Name: BTK-IN-3

Cat. No.: B601137

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Application Notes and Protocols for BTK-IN-3

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of **BTK-IN-3** for experimental use. The included protocols are based on established methodologies for Bruton's tyrosine kinase (BTK) inhibitors and should be adapted and optimized for specific experimental conditions.

Product Information

- Product Name: **BTK-IN-3**
- Mechanism of Action: **BTK-IN-3** is a potent inhibitor of Bruton's tyrosine kinase (BTK), a key enzyme in B-cell receptor (BCR) signaling pathways.[1] By inhibiting BTK, **BTK-IN-3** can be utilized in studies related to cancer and immunology.[1]
- Chemical Formula: $C_{27}H_{24}N_6O_3$
- Molecular Weight: 480.53 g/mol

Solubility and Storage

Proper storage and handling of **BTK-IN-3** are critical for maintaining its stability and activity.

Storage Conditions:

- Short-term (days to weeks): Store as a solid powder at 0 - 4°C in a dry, dark environment.
- Long-term (months to years): For extended storage, maintain the solid compound at -20°C in a dry, dark place.
- Stock Solutions: Store stock solutions at 0 - 4°C for short-term use or at -20°C for long-term storage.

Solubility Data:

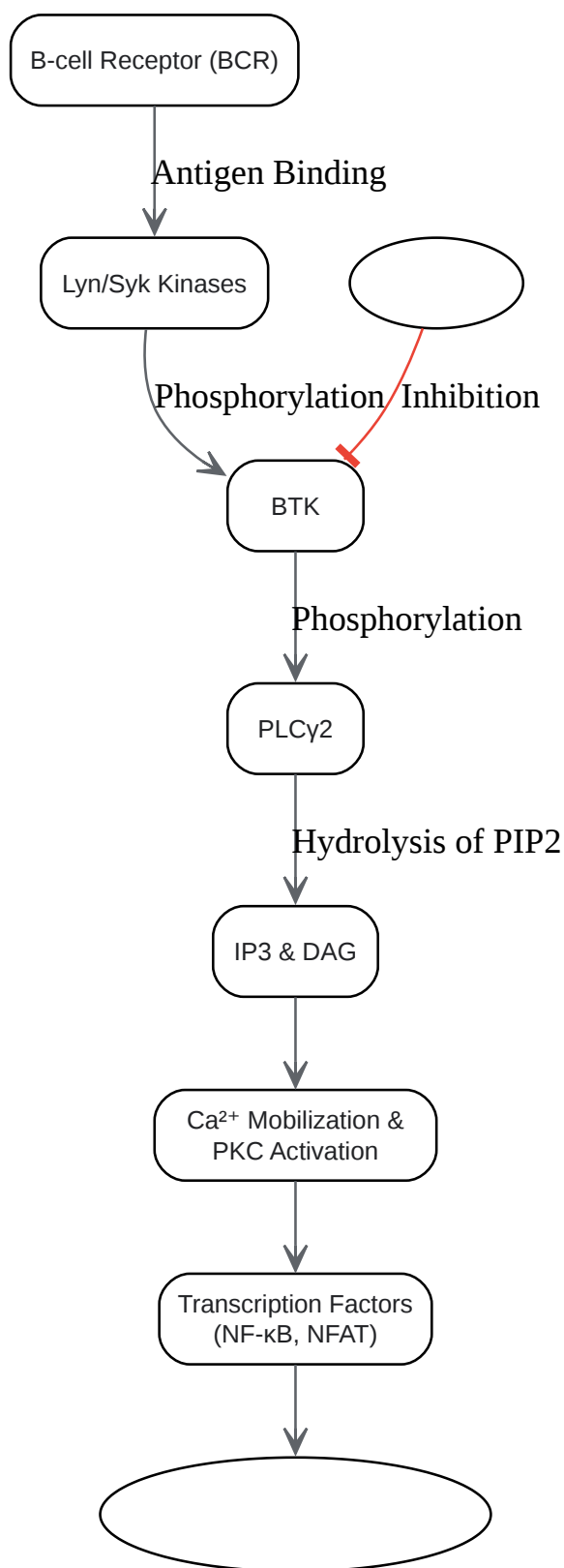
BTK-IN-3 is readily soluble in dimethyl sulfoxide (DMSO). Preparation of stock solutions in other solvents is not recommended without further solubility testing.

Solvent	Concentration (mM)	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
DMSO	1	2.08 mL	10.41 mL	20.81 mL
DMSO	5	0.42 mL	2.08 mL	4.16 mL
DMSO	10	0.21 mL	1.04 mL	2.08 mL
DMSO	50	0.04 mL	0.21 mL	0.42 mL

Data is based on a molecular weight of 480.53 g/mol . Batch-specific molecular weights may vary slightly.

Signaling Pathway

BTK is a critical signaling molecule downstream of the B-cell receptor (BCR). Its inhibition by **BTK-IN-3** disrupts the signaling cascade that leads to B-cell proliferation and survival.



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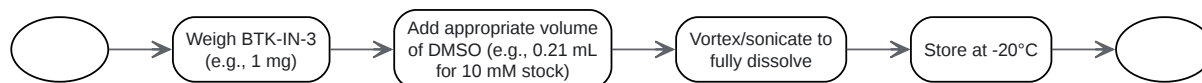
BTK Signaling Pathway and Inhibition by **BTK-IN-3**

Experimental Protocols

The following are general protocols for common assays used to evaluate BTK inhibitors. These should be considered as starting points and optimized for your specific cell lines, reagents, and experimental setup.

Preparation of BTK-IN-3 Stock Solution

This workflow outlines the initial step of preparing a concentrated stock solution of **BTK-IN-3**, which will be used for subsequent dilutions in various assays.



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References

- 1. medchemexpress.com [medchemexpress.com]
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